

High-performance liquid chromatography (HPLC) method for Adapalene-d3.

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Compound of Interest

Compound Name: Adapalene-d3

Cat. No.: B602434

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Application Note & Protocol: HPLC Analysis of Adapalene-d3

This document provides a detailed application note and a comprehensive protocol for the quantitative analysis of **Adapalene-d3** using High-Performance Liquid Chromatography (HPLC). This method is intended for researchers, scientists, and professionals in drug development.

Introduction

Adapalene is a third-generation topical retinoid used in the treatment of acne vulgaris.^[1] **Adapalene-d3** is a deuterated analog of Adapalene, often used as an internal standard in pharmacokinetic and bioanalytical studies due to its similar chemical properties and chromatographic behavior to the parent drug. High-Performance Liquid Chromatography (HPLC) is a precise and reliable technique for the quantification of Adapalene and its analogs.^{[2][3]} This document outlines a validated HPLC method adaptable for the analysis of **Adapalene-d3**.

Chromatographic Conditions

A robust and reproducible HPLC method is crucial for the accurate quantification of **Adapalene-d3**. The following table summarizes typical chromatographic conditions derived from established methods for Adapalene analysis, which are suitable for **Adapalene-d3**.

Parameter	Recommended Conditions
HPLC System	Quaternary HPLC system with a UV or DAD detector
Column	C18 column (e.g., 150 mm x 4.6 mm, 5 µm)[1][4]
Mobile Phase	Acetonitrile and water (pH adjusted to 2.5 with phosphoric acid) in a ratio of 67:33 (v/v)[4]
Flow Rate	1.0 - 1.5 mL/min[1][3]
Injection Volume	10 - 20 µL[3][5]
Column Temperature	30 - 40°C[2][3]
Detection	UV at 321 nm[4][5]

Method Validation Parameters

Method validation is essential to ensure the reliability of the analytical data. The following table summarizes key validation parameters from validated Adapalene HPLC methods, which can be expected for **Adapalene-d3** analysis.

Parameter	Typical Performance
Linearity Range	8.0 - 16.0 µg/mL (r > 0.999)[4][6]
Limit of Detection (LOD)	0.04 µg/mL[4][6]
Limit of Quantification (LOQ)	0.14 µg/mL[4][6]
Accuracy (Recovery)	98 - 102%[1]
Precision (%RSD)	< 2%[1]

Experimental Protocol

This section provides a step-by-step protocol for the HPLC analysis of **Adapalene-d3**.

Reagents and Materials

- **Adapalene-d3** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (analytical grade)
- Methanol (HPLC grade) for sample preparation[7]
- 0.45 µm syringe filters[8]

Standard Solution Preparation

- Stock Solution (e.g., 100 µg/mL): Accurately weigh about 10 mg of **Adapalene-d3** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with methanol. This stock solution should be stored under refrigeration.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the expected linear range (e.g., 8.0, 10.0, 12.0, 14.0, and 16.0 µg/mL).[4]

Sample Preparation

The sample preparation procedure will vary depending on the matrix. For a gel formulation, the following procedure can be adapted:

- Accurately weigh a portion of the sample containing a known amount of **Adapalene-d3**.
- Transfer the sample to a suitable volumetric flask.
- Add a sufficient volume of diluent (e.g., a mixture of acetonitrile and tetrahydrofuran (60:40 v/v)) to dissolve the sample.[3]
- Sonicate for approximately 30 minutes to ensure complete dissolution.[8]
- Dilute to the final volume with the diluent.

- Filter the solution through a 0.45 μm syringe filter before injection into the HPLC system.[8]

HPLC Analysis

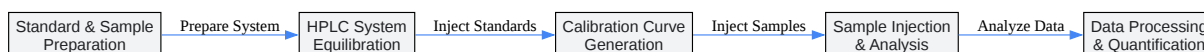
- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject the prepared standard solutions to establish the calibration curve.
- Inject the prepared sample solutions.
- Analyze the resulting chromatograms to determine the peak area and retention time of **Adapalene-d3**.

Data Analysis

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Perform a linear regression analysis to obtain the equation of the line and the correlation coefficient (r).
- Use the calibration curve to determine the concentration of **Adapalene-d3** in the sample solutions.

Workflow Diagram

The following diagram illustrates the general workflow for the HPLC analysis of **Adapalene-d3**.



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